

A Comprehensive Technical Guide to the Physical Characteristics of Deuterated n-Tetracontane

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Compound of Interest

Compound Name: *n*-Tetracontane-d82

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical characteristics of deuterated n-tetracontane ($C_{40}D_{82}$). Designed for researchers, scientists, and professionals in drug development, this document summarizes key quantitative data, details relevant experimental protocols for characterization, and visualizes experimental workflows. The substitution of hydrogen with deuterium can subtly alter a molecule's physical properties and provides a valuable tool for various analytical techniques, most notably neutron scattering.

Core Physical Properties

The physical properties of deuterated n-tetracontane are primarily influenced by its long aliphatic chain and the increased mass due to the presence of deuterium atoms. While specific experimental data for fully deuterated n-tetracontane is not widely available, estimations can be made based on the known properties of its hydrogenous counterpart, n-tetracontane ($C_{40}H_{82}$), and the general effects of deuteration.

Property	n-Tetracontane (C ₄₀ H ₈₂)	Deuterated n-Tetracontane (C ₄₀ D ₈₂)	Data Source/Estimation
Molecular Formula	C ₄₀ H ₈₂	C ₄₀ D ₈₂	-
Molecular Weight	563.10 g/mol [1][2]	645.58 g/mol [3]	[3]
Melting Point	80-84 °C[4]	Estimated to be slightly higher than C ₄₀ H ₈₂	General trend for deuterated alkanes
Boiling Point	~525-528 °C	Estimated to be slightly higher than C ₄₀ H ₈₂	General trend for deuterated alkanes
Density	~0.8343 g/cm ³	Estimated to be higher than C ₄₀ H ₈₂	Increased molecular weight
Physical State at STP	White, waxy solid	White, waxy solid	
Solubility	Insoluble in water. Soluble in non-polar organic solvents like hexane, benzene, and chloroform.	Insoluble in water. Soluble in non-polar organic solvents.	Assumed to be similar to C ₄₀ H ₈₂

Note on Estimations: The melting and boiling points of deuterated compounds are typically slightly higher than their hydrogenous analogs due to stronger intermolecular van der Waals forces. The density is also expected to be higher due to the significant increase in molecular mass with a minimal change in molecular volume. The solubility profile in various solvents is not expected to change significantly.

Experimental Protocols for Physical Characterization

Accurate determination of the physical properties of deuterated n-tetracontane is crucial for its application in research and development. The following are detailed methodologies for key experiments.

Determination of Melting Point (Capillary Method)

The capillary method is a straightforward and widely used technique for determining the melting point of a solid organic compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of deuterated n-tetracontane is finely ground into a powder using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- **Measurement:** The packed capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- **Observation:** The temperature at which the solid first begins to melt (onset) and the temperature at which the last of the solid melts (clear point) are recorded. This range represents the melting point of the substance. A narrow melting range is indicative of high purity.

Determination of Boiling Point (Thiele Tube Method)

For high-boiling-point solids like n-tetracontane, the boiling point is typically determined under reduced pressure to prevent decomposition. However, a standard method for determining the boiling point of a small sample at atmospheric pressure is the Thiele tube method.

Apparatus:

- Thiele tube
- High-temperature heating oil (e.g., mineral oil)
- Thermometer (high range)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Bunsen burner or hot plate

Procedure:

- A small amount of deuterated n-tetracontane is placed in the fusion tube.
- A capillary tube, with its sealed end uppermost, is placed inside the fusion tube containing the sample.
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed in a Thiele tube containing heating oil.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool slowly.

- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density (Displacement Method)

The density of a solid can be determined by measuring its mass and the volume it displaces in a liquid in which it is insoluble.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which deuterated n-tetracontane is insoluble (e.g., water, as alkanes are hydrophobic)

Procedure:

- **Mass Measurement:** A known mass of deuterated n-tetracontane is accurately weighed using an analytical balance.
- **Initial Volume:** A known volume of the displacement liquid is measured in a graduated cylinder.
- **Displacement:** The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and no air bubbles are trapped.
- **Final Volume:** The new volume of the liquid is recorded.
- **Calculation:** The volume of the solid is the difference between the final and initial liquid volumes. The density is then calculated by dividing the mass of the solid by its volume.

Determination of Solubility (Shake-Flask Method)

The shake-flask method is a reliable technique for determining the solubility of a compound in a specific solvent.

Apparatus:

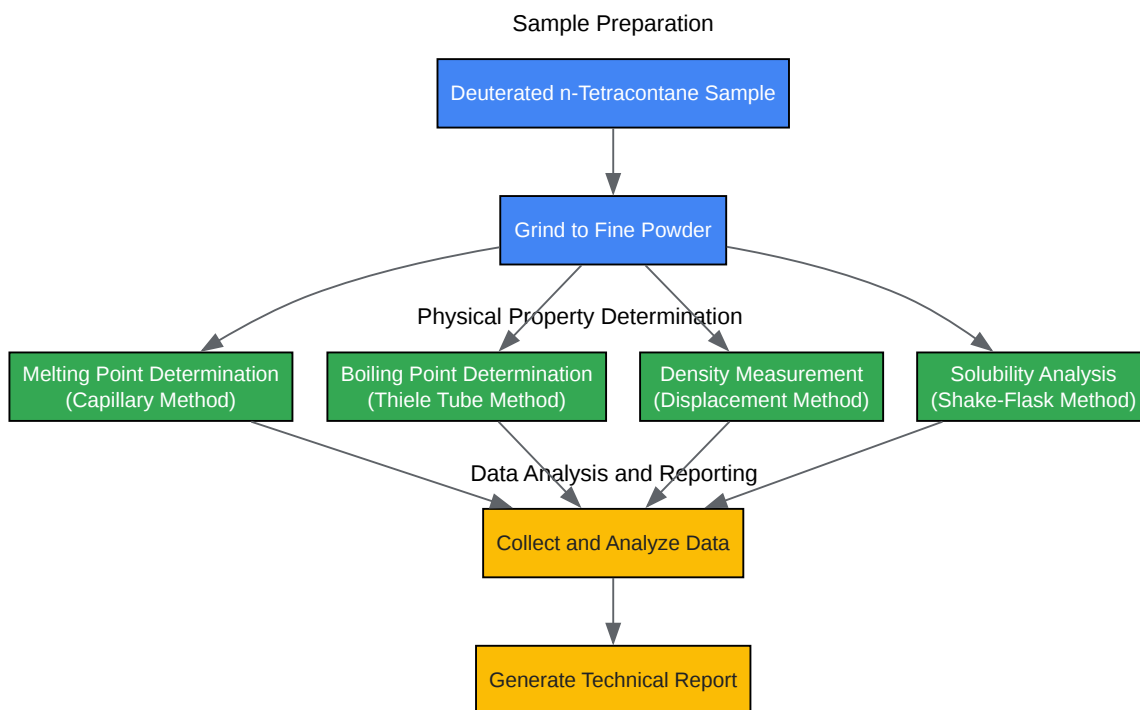
- Conical flasks with stoppers
- Shaking incubator or magnetic stirrer
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., Gas Chromatography-Mass Spectrometry, GC-MS)

Procedure:

- An excess amount of deuterated n-tetracontane is added to a known volume of the chosen solvent (e.g., hexane, chloroform) in a conical flask.
- The flask is sealed and placed in a shaking incubator at a constant temperature to allow the system to reach equilibrium. This may take several hours or days.
- Once equilibrium is reached, the solution is allowed to stand to allow any undissolved solid to settle.
- A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved particles.
- The concentration of the deuterated n-tetracontane in the filtered solution is then determined using a suitable analytical technique like GC-MS. This concentration represents the solubility of the compound in that solvent at that temperature.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the physical characterization of a sample of deuterated n-tetracontane.



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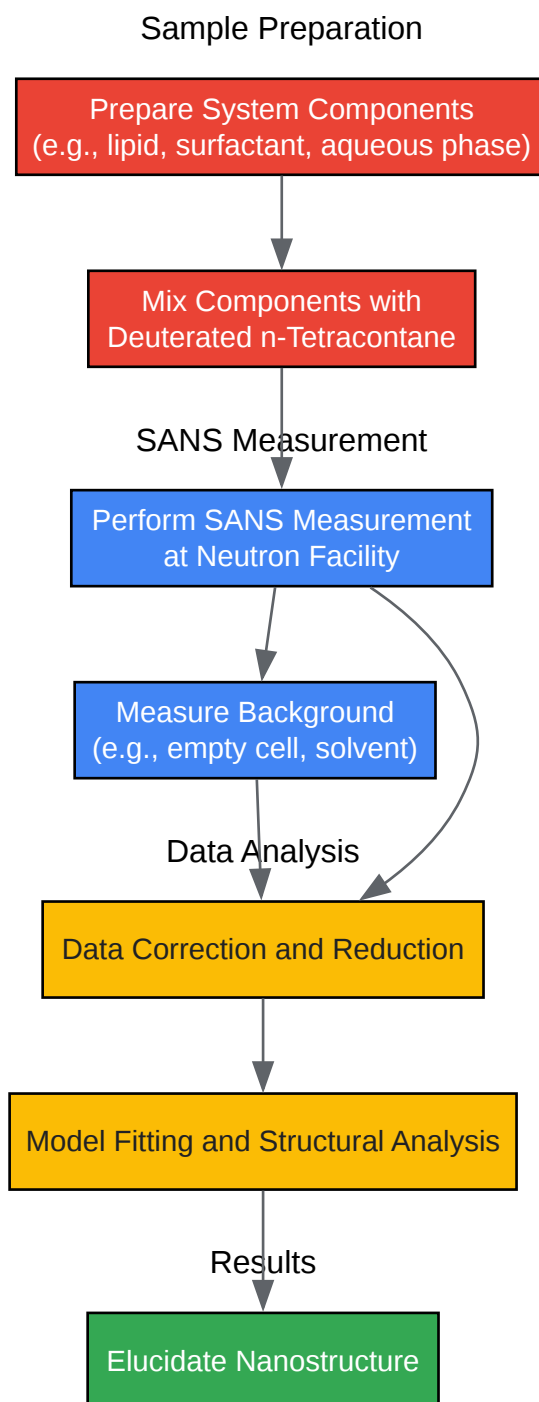
Caption: Workflow for Physical Characterization.

Application in Neutron Scattering

Deuterated alkanes are particularly valuable in neutron scattering experiments. The significant difference in the neutron scattering length of hydrogen and deuterium allows for "contrast variation". By selectively deuterating components in a complex system, researchers can make certain parts of the system effectively "invisible" to the neutron beam, thereby highlighting the structure and interactions of the remaining components. For instance, deuterated n-tetracontane could be used as a component in a lipid-based drug delivery system, allowing for

the detailed structural analysis of the carrier and its interaction with other molecules using techniques like Small-Angle Neutron Scattering (SANS).

The following diagram illustrates a generalized workflow for a SANS experiment utilizing a deuterated alkane.



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Caption: SANS Experimental Workflow.

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References

- 1. larodan.com [larodan.com]
- 2. TCMSTD [bic.ac.cn]
- 3. medchemexpress.com [medchemexpress.com]
- 4. N-TETRACONTANE | 4181-95-7 [chemicalbook.com]
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